

# The Environmental Fate and Persistence of Perthane: A Technical Review

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## Compound of Interest

Compound Name: Perthane

Cat. No.: B1679655

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## Introduction

**Perthane**, chemically known as 1,1-dichloro-2,2-bis(4-ethylphenyl)ethane, is an organochlorine insecticide, a structural analogue of DDT. Historically, it was utilized for the control of various insect pests on vegetables and in the textile industry to protect against moths and carpet beetles.<sup>[1]</sup> Due to its persistent nature and potential for environmental accumulation, characteristic of organochlorine pesticides, its use has been discontinued. This technical guide provides a comprehensive overview of the available data on the environmental fate and persistence of **Perthane**, addressing its behavior in soil, water, and the atmosphere. It is important to note that much of the available data for **Perthane** is estimated based on its structural similarity to other organochlorine compounds, and detailed experimental studies are scarce due to its historical usage and subsequent discontinuation.

## Physicochemical Properties

The environmental transport and fate of a chemical are largely governed by its physicochemical properties. The following table summarizes the key properties of **Perthane**.

| Property   | Value  | Reference |
|--|--|-----------|
| Molecular Formula                                | C <sub>18</sub> H <sub>20</sub> Cl <sub>2</sub>                    | [2]       |
| Molecular Weight                                 | 307.26 g/mol   | [2]       |
| Water Solubility                                 | 0.1 mg/L (estimated)   | [1]       |
| Vapor Pressure                                   | 4.0 x 10 <sup>-6</sup> mm Hg at 25°C (estimated)                   | [1]       |
| Henry's Law Constant                             | 1.7 x 10 <sup>-4</sup> atm-m <sup>3</sup> /mol at 25°C (estimated) |           |
| Octanol-Water Partition Coefficient (log Kow)    | 6.6 (estimated)  |           |
| Organic Carbon-Water Partition Coefficient (Koc) | 1.5 x 10 <sup>4</sup> L/kg (estimated)                             |           |

## Environmental Fate and Persistence

The environmental behavior of **Perthane** is characterized by its low water solubility, high lipophilicity, and low vapor pressure, which are typical for organochlorine pesticides. These properties suggest a tendency for the compound to partition from the aqueous phase into organic matter in soil and sediment, and to bioaccumulate in organisms.

### Soil

**Persistence:** **Perthane** is considered to be moderately persistent in the soil environment. The strong adsorption of **Perthane** to soil organic matter is a key factor in its persistence, as it reduces its availability for microbial degradation and leaching.

**Adsorption and Mobility:** With an estimated organic carbon-water partition coefficient (Koc) of 1.5 x 10<sup>4</sup> L/kg, **Perthane** is expected to be immobile in soil. This high Koc value indicates strong binding to soil organic matter, which significantly limits its potential to leach into groundwater.

**Biodegradation:** While **Perthane** is reported to be biodegradable, specific details on the microorganisms involved, the metabolic pathways, and the rate of degradation in soil are not

well-documented in publicly available literature. The degradation is expected to be slow, contributing to its overall persistence. The process likely involves initial dechlorination steps, followed by ring cleavage, similar to the degradation of other chlorinated hydrocarbons.

**Volatilization:** The volatilization of **Perthane** from moist soil surfaces is considered a potential, albeit slow, dissipation pathway, governed by its Henry's Law constant. However, its strong adsorption to soil particles is expected to significantly reduce the rate of volatilization. From dry soil surfaces, volatilization is not expected to be a significant process due to its low vapor pressure.

## Aquatic Systems

**Adsorption and Sedimentation:** In aquatic environments, **Perthane** is expected to strongly adsorb to suspended solids and sediment due to its high K<sub>ow</sub> and K<sub>oc</sub> values. This partitioning behavior effectively removes the compound from the water column and leads to its accumulation in the sediment, where it can persist for long periods.

**Volatilization:** Volatilization from water surfaces is a potential transport mechanism for **Perthane**. The estimated volatilization half-life from a model river (1 m deep, flowing at 1 m/s, with a wind velocity of 3 m/s) is approximately 7.8 hours. For a model lake, the estimated half-life is longer, around 9.7 days. However, the strong adsorption to suspended particles and sediment will likely attenuate the actual rate of volatilization from natural water bodies.

**Hydrolysis:** Specific experimental data on the hydrolysis of **Perthane** is not readily available. However, based on its structural similarity to DDT, it is not expected to undergo rapid hydrolysis under typical environmental pH conditions. For comparison, the hydrolysis half-life of DDT is reported to be 12 years at pH 3-5 and 81 days at pH 9.

**Bioconcentration:** The high estimated bioconcentration factor (BCF) of 2,300 suggests a very high potential for **Perthane** to accumulate in aquatic organisms. This bioaccumulation can lead to the transfer of the compound through the food web, posing a risk to higher trophic levels.

## Atmosphere

**Atmospheric Fate:** In the atmosphere, **Perthane** is expected to exist in both the vapor and particulate phases. The primary degradation pathway for vapor-phase **Perthane** is reaction with photochemically produced hydroxyl radicals. The estimated atmospheric half-life for this

reaction is approximately 1.1 days. Particulate-phase **Perthane** can be removed from the atmosphere through wet and dry deposition.

Photolysis: Direct photolysis is not expected to be a significant degradation pathway for **Perthane**, as it does not absorb UV light at wavelengths above 290 nm.

## Summary of Quantitative Environmental Fate Data

The following table summarizes the available quantitative data on the environmental fate of **Perthane**. It is important to reiterate that most of these values are estimated and not derived from direct experimental measurement.

| Parameter                         | Value  | Environmental Compartment | Fate Process           | Reference |
|-----------------------------------|--|---------------------------|------------------------|-----------|
| Soil Adsorption Coefficient (Koc) | $1.5 \times 10^4$ L/kg                       | Soil                      | Adsorption             |           |
| Bioconcentration Factor (BCF)     | 2,300  | Aquatic Organisms         | Bioaccumulation        |           |
| Henry's Law Constant              | $1.7 \times 10^{-4}$ atm-m <sup>3</sup> /mol | Water/Air                 | Volatilization         |           |
| Atmospheric Half-life             | 1.1 days                                     | Atmosphere                | Photochemical Reaction |           |
| Volatilization Half-life (River)  | 7.8 hours                                    | Water                     | Volatilization         |           |
| Volatilization Half-life (Lake)   | 9.7 days                                     | Water                     | Volatilization         |           |

## Experimental Protocols

Detailed experimental protocols for the determination of the environmental fate parameters of **Perthane** are not available in the reviewed literature. However, standardized methods are commonly employed for pesticides. The following sections describe the general experimental approaches that would be used.

## Soil Adsorption/Desorption (OECD 106)

The soil adsorption/desorption potential of a substance is typically determined using the batch equilibrium method.

- **Preparation of Soil and Test Substance:** A well-characterized soil is sieved and pre-incubated. A stock solution of **Perthane** in a suitable solvent is prepared.
- **Equilibration:** Soil samples are equilibrated with solutions of **Perthane** of varying concentrations in a centrifuge tube. The tubes are agitated for a defined period (e.g., 24 hours) at a constant temperature.
- **Phase Separation:** The solid and liquid phases are separated by centrifugation.
- **Analysis:** The concentration of **Perthane** in the aqueous phase is determined using an appropriate analytical method, such as gas chromatography with electron capture detection (GC-ECD) or gas chromatography-mass spectrometry (GC-MS).
- **Calculation:** The amount of **Perthane** adsorbed to the soil is calculated by the difference between the initial and final aqueous concentrations. The adsorption coefficient ( $K_d$ ) is calculated, and the organic carbon-normalized adsorption coefficient ( $K_{oc}$ ) is determined by dividing  $K_d$  by the fraction of organic carbon in the soil.
- **Desorption:** The desorption is studied by replacing a known amount of the supernatant with a fresh solution and re-equilibrating.

## Biodegradation in Soil (OECD 307)

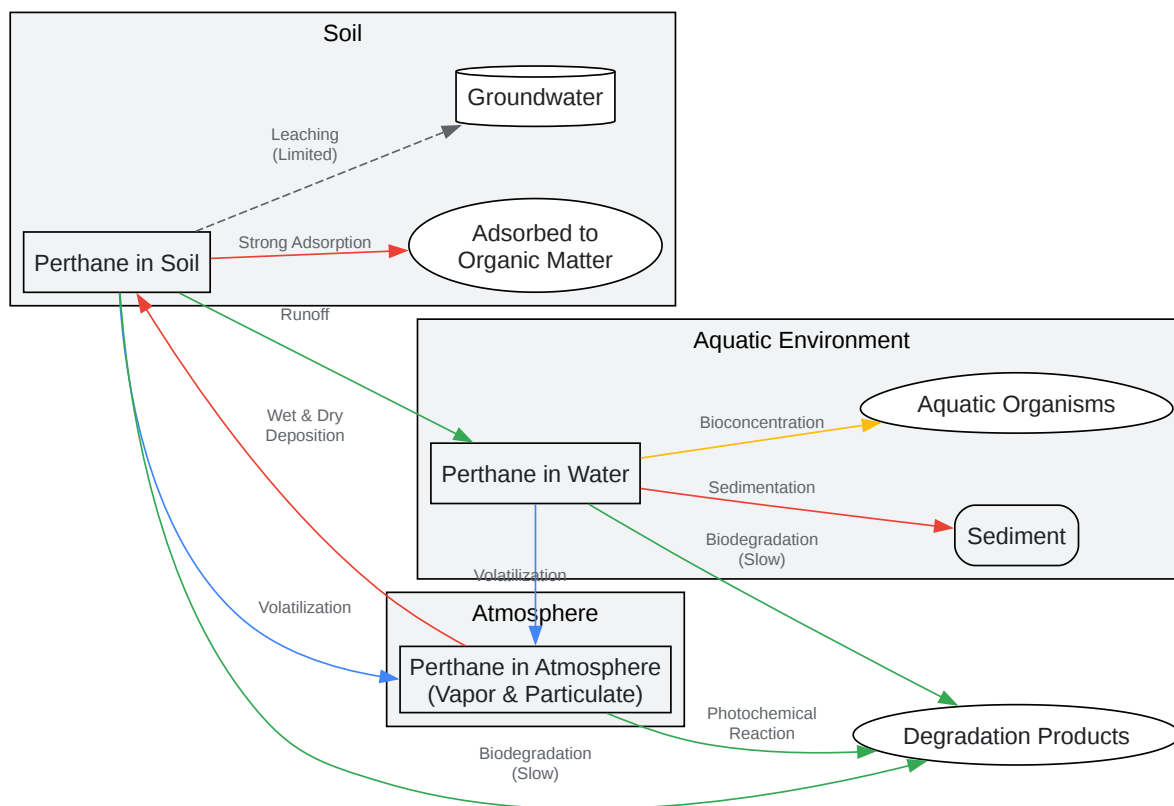
Aerobic and anaerobic soil metabolism studies are conducted to determine the rate and pathway of biodegradation.

- **Soil Treatment:** A known amount of radiolabeled ( $[^{14}C]$ ) **Perthane** is applied to fresh soil samples.
- **Incubation:** The treated soil is incubated in the dark under controlled temperature and moisture conditions. For aerobic studies, the flasks are continuously aerated with  $CO_2$ -free, humidified air. For anaerobic studies, the soil is flooded, and the system is purged with an inert gas like nitrogen.

- **Trapping of Volatiles:** Volatile organic compounds and  $^{14}\text{CO}_2$  produced during incubation are trapped in appropriate solutions (e.g., ethylene glycol for organics, potassium hydroxide for  $\text{CO}_2$ ).
- **Sampling and Extraction:** Soil samples are taken at various time intervals and extracted with suitable organic solvents.
- **Analysis:** The parent compound and its transformation products in the soil extracts are identified and quantified using techniques such as thin-layer chromatography (TLC), high-performance liquid chromatography (HPLC) with radiometric detection, and GC-MS. The amount of  $^{14}\text{CO}_2$  is determined by liquid scintillation counting.
- **Data Analysis:** The dissipation time for 50% and 90% of the substance ( $\text{DT}_{50}$  and  $\text{DT}_{90}$ ) is calculated from the decline of the parent compound concentration over time.

## Visualizations

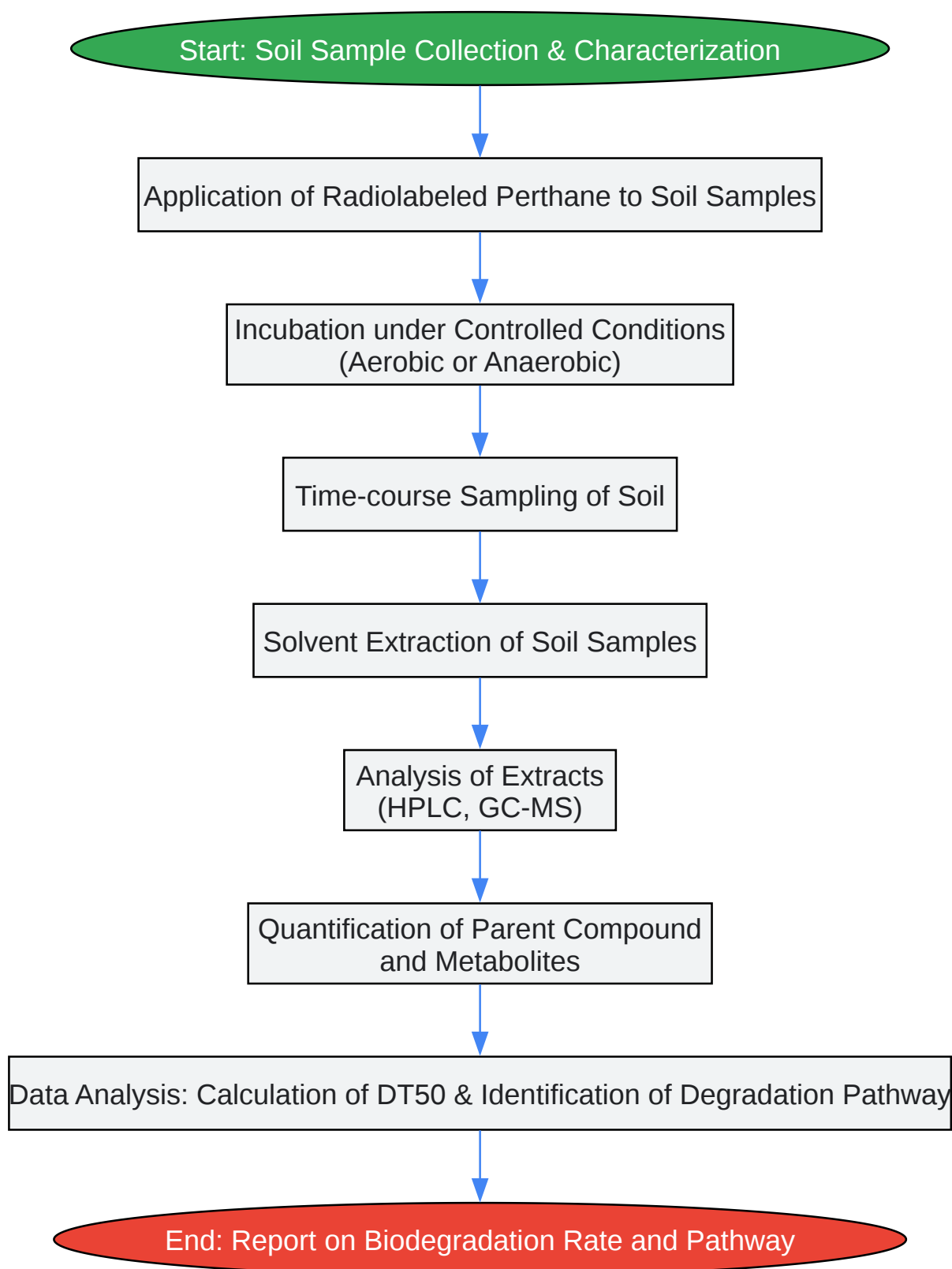
### Environmental Fate of Perthane



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Caption: Environmental fate and transport pathways of **Perthane**.

## Conceptual Workflow for Assessing Pesticide Degradation in Soil



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Caption: A conceptual workflow for a soil metabolism study.



## Conclusion

**Perthane**, a discontinued organochlorine insecticide, exhibits environmental behavior typical of its chemical class: high persistence, low mobility in soil, and a strong tendency to bioaccumulate. While quantitative experimental data on its environmental fate are limited, estimations based on its physicochemical properties provide a consistent picture of a substance that, once introduced into the environment, would primarily reside in soil and sediment, with slow degradation rates. Its potential for long-range atmospheric transport is moderate, and its bioaccumulation in aquatic food webs is a significant concern. The lack of detailed modern studies on **Perthane** underscores the importance of thorough environmental fate assessments for all new chemical entities to avoid the legacy of persistent organic pollutants.

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## References

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